

The Biological Activity of (Rac)-AZD6482: A Technical Guide

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Compound of Interest

Compound Name: (Rac)-AZD 6482

Cat. No.: B2793369

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(Rac)-AZD6482 is a potent and selective inhibitor of phosphoinositide 3-kinase β (PI3K β), a key enzyme in intracellular signaling pathways that regulate cell growth, proliferation, survival, and motility. This technical guide provides an in-depth overview of the biological activity of (Rac)-AZD6482, summarizing key quantitative data, detailing experimental methodologies, and illustrating relevant signaling pathways and workflows.

Mechanism of Action and In Vitro Potency

(Rac)-AZD6482 is an ATP-competitive inhibitor of PI3K β .^[1] Its potency and selectivity have been characterized in various in vitro kinase assays.

Quantitative Data: In Vitro Kinase Inhibition

Target	IC50	Notes
PI3K β	0.01 μ M (10 nM)	Potent inhibition of the primary target.
PI3K α	136 nM	Approximately 13.6-fold selectivity over PI3K α .
PI3K δ	13.6 nM	Approximately 1.4-fold selectivity over PI3K δ .
PI3K γ	47.8 nM	Approximately 4.8-fold selectivity over PI3K γ .

Data compiled from multiple sources.

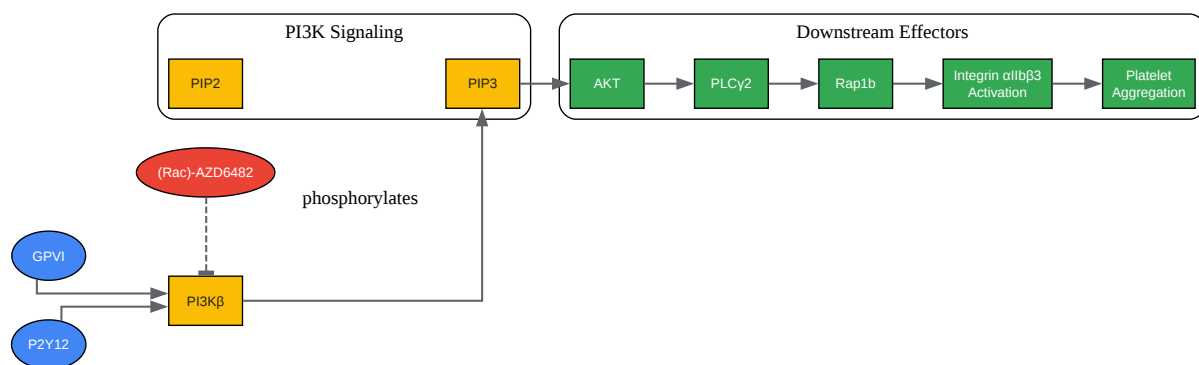
Effects on Platelet Function

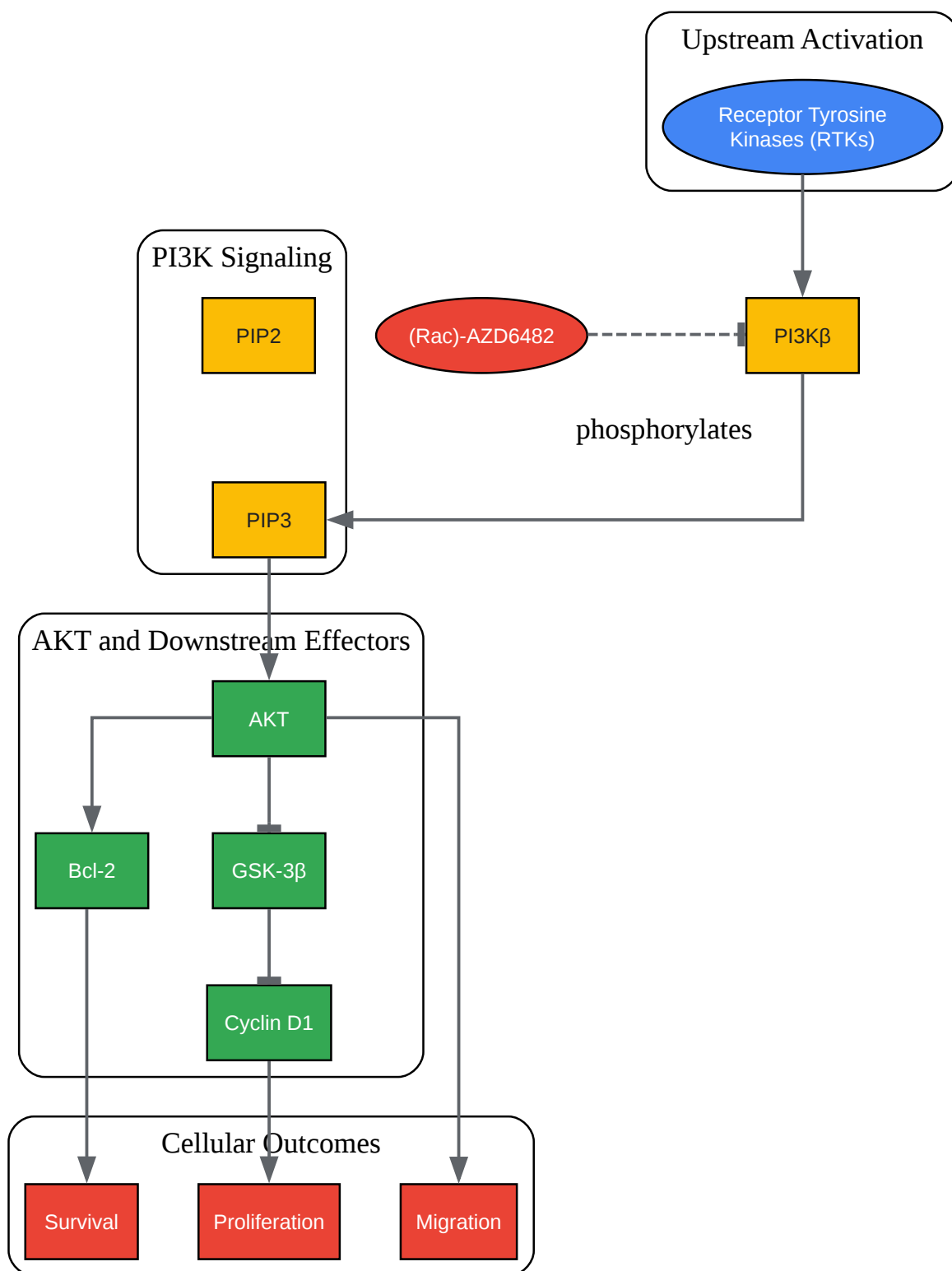
PI3K β plays a crucial role in platelet adhesion and aggregation. (Rac)-AZD6482 has been shown to exert anti-platelet effects.

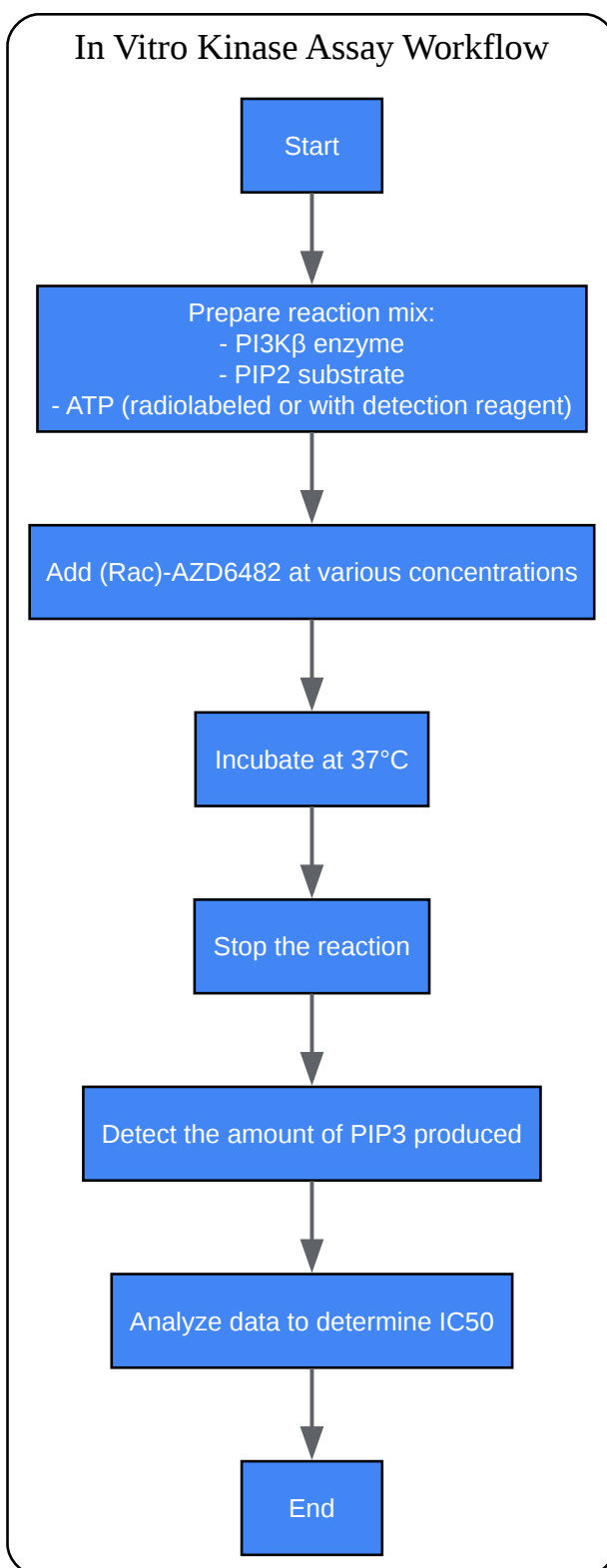
Key Findings:

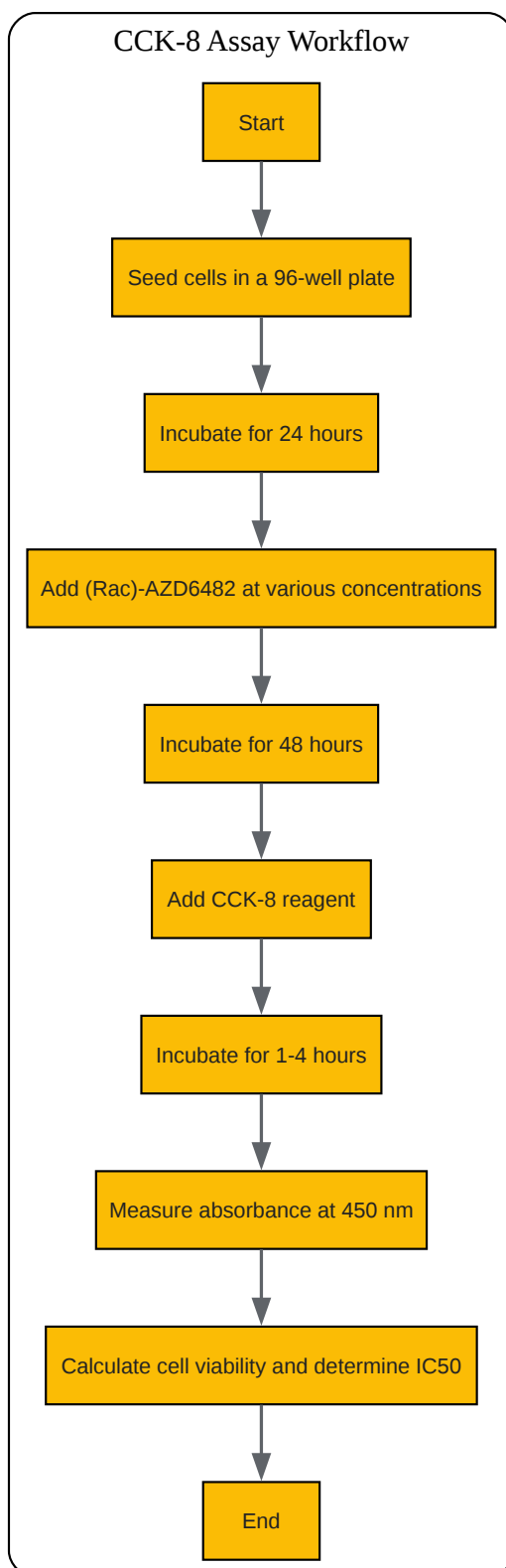
- A maximal anti-platelet effect was observed at a concentration of 1 μ M in both in vitro and ex vivo studies in dogs and humans.[\[1\]](#)
- In vivo studies in dogs demonstrated a complete anti-thrombotic effect without an increase in bleeding time or blood loss.[\[1\]](#)

Signaling Pathway: PI3K β in Platelet Aggregation









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References

- 1. Human target validation of phosphoinositide 3-kinase (PI3K) β : effects on platelets and insulin sensitivity, using AZD6482 a novel PI3K β inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
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